

Navigating (R)-Q-VD-OPh: A Technical Guide to Solubility and Experimental Success

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Compound of Interest

Compound Name: (R)-Q-VD-OPh

Cat. No.: B15606575

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Welcome to the technical support center for **(R)-Q-VD-OPh**, a potent and widely used pan-caspase inhibitor. This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting advice and frequently asked questions to address common challenges, particularly those related to solubility, ensuring the successful application of this inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **(R)-Q-VD-OPh** and what is its primary mechanism of action?

(R)-Q-VD-OPh, also known as Q-VD-OPh, is a cell-permeable, irreversible, and broad-spectrum inhibitor of caspases, the key proteases involved in apoptosis or programmed cell death.^{[1][2][3]} Its mechanism of action involves binding to the catalytic site of a wide range of caspases, including caspases-1, -3, -7, -8, -9, -10, and -12, thereby preventing the apoptotic cascade.^{[2][4][5]} This makes it a valuable tool for studying apoptosis in various experimental models.^[3]

Q2: In which solvents is **(R)-Q-VD-OPh** soluble?

(R)-Q-VD-OPh is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[6] However, it is insoluble in water.[6][7] For most experimental purposes, high-purity DMSO (>99.9%) is the recommended solvent for creating stock solutions.[1]

Q3: How should I prepare a stock solution of **(R)-Q-VD-OPh**?

To prepare a stock solution, reconstitute the lyophilized **(R)-Q-VD-OPh** in high-purity DMSO.[2][4] A commonly used stock concentration is 10 mM. For example, to prepare a 10 mM stock solution from 1 mg of **(R)-Q-VD-OPh** (Molecular Weight: ~513.5 g/mol), you would dissolve it in approximately 195 µL of DMSO.[2][4] It is crucial to ensure the compound is completely dissolved by vortexing or sonicating if necessary.[8]

Q4: What are the recommended storage conditions for **(R)-Q-VD-OPh**?

- Lyophilized Powder: The solid form of **(R)-Q-VD-OPh** is stable for up to one year when stored desiccated at -20°C.[1]
- Stock Solution in DMSO: Once reconstituted in DMSO, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[2][4] These aliquots are stable for up to 6 months when stored at -20°C or -80°C.[1][4][6]

Troubleshooting Guide

Problem: My **(R)-Q-VD-OPh** precipitates when I add it to my aqueous cell culture medium.

This is the most common issue encountered when working with **(R)-Q-VD-OPh** and is due to its poor aqueous solubility.[9] The DMSO in the stock solution is miscible with the aqueous medium, but the inhibitor itself is not, causing it to fall out of solution.

Solutions:

- Control Final DMSO Concentration: The final concentration of DMSO in your cell culture should be kept to a minimum, as high concentrations can be toxic to cells.[2][4] A general recommendation is to keep the final DMSO concentration at or below 0.1% to 0.5%, although some cell lines can tolerate up to 1%.[10] It is always best to perform a solvent control experiment to determine the tolerance of your specific cell line.

- Optimize Dilution Strategy: Directly dilute the DMSO stock solution into the final culture medium just before adding it to the cells.[4][10] Avoid making intermediate dilutions in aqueous buffers like PBS, as this will likely cause immediate precipitation.
- Mechanical Agitation and Warming: If you observe precipitation after dilution, you can try to redissolve the compound by:
 - Vortexing: Gently vortex the solution for a few minutes.[8]
 - Sonication: Use a sonicator bath for a short period.[8]
 - Warming: Gently warm the solution in a 37°C water bath.[8] Ensure the precipitate has completely redissolved before adding the solution to your cells.
- Use a Higher Volume of a More Dilute Stock: Instead of using a very small volume of a highly concentrated stock, consider preparing a more dilute stock solution. This will allow you to use a larger volume, which can sometimes aid in dispersion, while still maintaining a low final DMSO concentration.[9]

Data Presentation

Table 1: Solubility of (R)-Q-VD-OPh

Solvent	Solubility	Notes
DMSO	≥ 100 mg/mL (194.74 mM)[6]	Recommended for stock solutions. Use high-purity, anhydrous DMSO.[1][4]
Ethanol	100 mg/mL[6]	An alternative organic solvent.
Water	Insoluble[6][7]	Do not attempt to dissolve directly in aqueous solutions.

Table 2: Recommended Working Concentrations

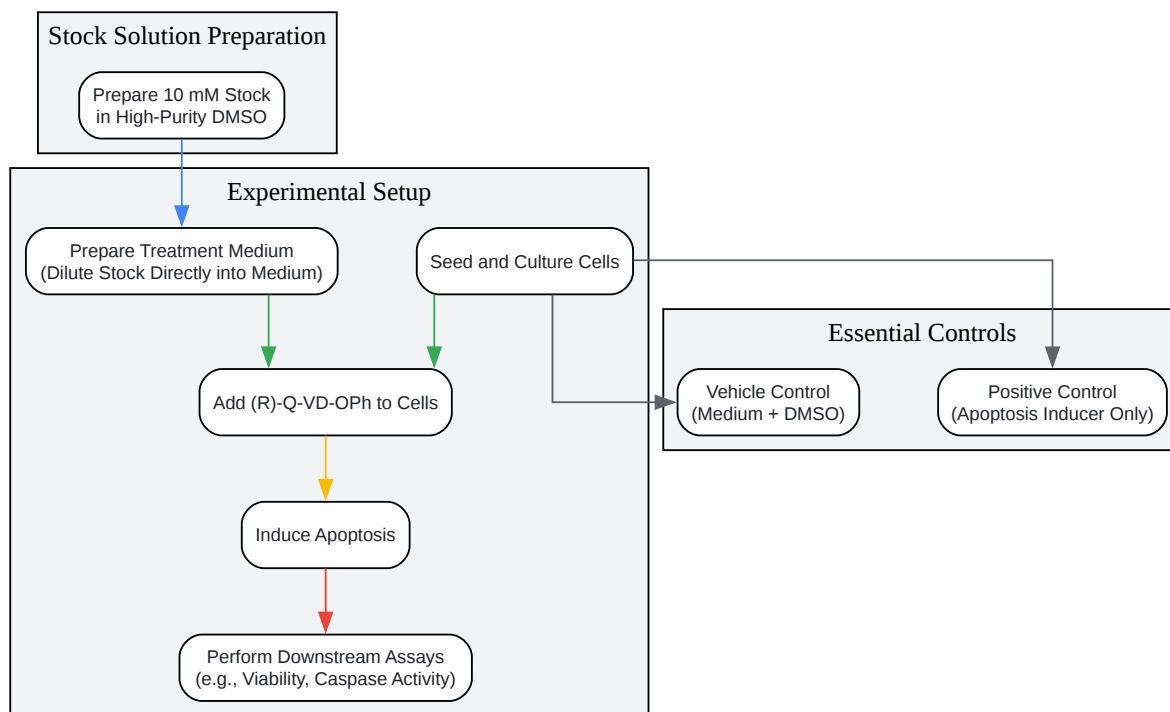
Application	Typical Working Concentration/Dose	Vehicle	Reference
In Vitro (Cell Culture)	10 - 100 μ M	Cell Culture Medium (final DMSO $\leq$ 0.5%)	[1][4]
In Vivo (Mice)	20 mg/kg (up to 120 mg/kg reported without toxicity)	80-100% DMSO	[1][4]

Experimental Protocols & Visualizations

Protocol: Preparation of a 10 mM Stock Solution of (R)-Q-VD-OPh

- Equilibrate the vial of lyophilized **(R)-Q-VD-OPh** to room temperature before opening.
- Add the appropriate volume of high-purity (>99.9%) DMSO to the vial to achieve a 10 mM concentration. For 1 mg of **(R)-Q-VD-OPh** (MW $\approx$ 513.5 g/mol), add 195 μ L of DMSO.
- Vortex the vial until the solid is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution if necessary.[8]
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for up to 6 months.[4][6]

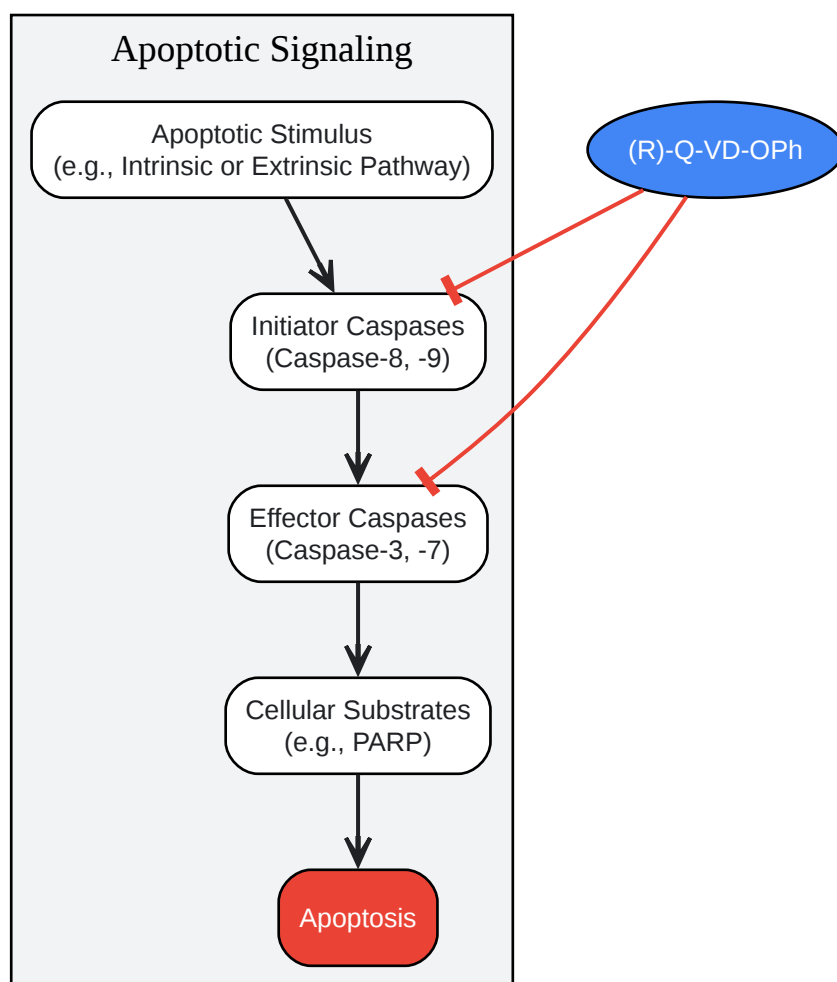
Experimental Workflow for Cell-Based Assays



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Caption: Workflow for using **(R)-Q-VD-OPh** in cell culture experiments.

Signaling Pathway: Caspase Inhibition by (R)-Q-VD-OPh



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Caption: **(R)-Q-VD-OPh** inhibits both initiator and effector caspases.

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